

# "Remdesivir intermediate-1" reaction parameter optimization (temp, time)

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## Compound of Interest

Compound Name: *Remdesivir intermediate-1*

Cat. No.: *B15563777*

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## Technical Support Center: Synthesis of Remdesivir Intermediate-1

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the synthesis of **Remdesivir intermediate-1**, identified as N-[(S)-(4-nitrophenoxy)phenoxyphosphinyl]-L-Alanine 2-ethylbutyl ester (CAS: 1354823-36-1). This crucial intermediate is a phosphoramidate fragment used in the synthesis of the antiviral drug Remdesivir.

## Frequently Asked Questions (FAQs)

Q1: What is the chemical identity of "**Remdesivir intermediate-1**"?

A1: "**Remdesivir intermediate-1**" refers to N-[(S)-(4-nitrophenoxy)phenoxyphosphinyl]-L-Alanine 2-ethylbutyl ester, with the Chemical Abstracts Service (CAS) number 1354823-36-1. It is a key phosphoramidate precursor in the synthesis of Remdesivir.

Q2: What are the critical parameters to control during the synthesis of this intermediate?

A2: The critical parameters include reaction temperature, reaction time, stoichiometry of reactants, and the purity of starting materials and solvents. Temperature control is crucial for managing stereoselectivity and minimizing side reactions. Reaction time influences the conversion of reactants and the formation of impurities.

Q3: What are the common impurities observed during the synthesis and coupling of **Remdesivir intermediate-1**?

A3: Common impurities include the undesired (R\_P)-diastereomer of the phosphoramidate, hydrolyzed byproducts where the phosphoramidate bond is cleaved, and unreacted starting materials. Impurities can also arise from side reactions with residual moisture.[1]

Q4: How can the stereoselectivity of the phosphoramidation be controlled?

A4: Stereoselectivity at the phosphorus center is a significant challenge. It is often controlled by using chiral catalysts or by separating the desired (S\_P)-diastereomer from a racemic mixture through crystallization or chiral chromatography.[2] Reaction temperature also plays a role, with lower temperatures generally favoring higher stereoselectivity.

## Troubleshooting Guide

This guide addresses specific issues that may be encountered during the synthesis of **Remdesivir intermediate-1** and its subsequent coupling reaction.

| Problem                                     | Potential Cause(s)                                                                                                                                                | Recommended Solution(s)                                                                                                                                                                                                                                                                                                                  |
|---------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Low Yield of the Desired (S_P)-Diastereomer | 1. Inadequate temperature control, leading to poor stereoselectivity.<br>2. Racemization of the phosphorus center.<br>3. Inefficient separation of diastereomers. | 1. Maintain a low reaction temperature, typically between -20 °C and 0 °C, during the phosphoramidation step. <sup>[3]</sup><br>2. Use a chiral catalyst to promote the formation of the desired stereoisomer.<br>3. Optimize the crystallization solvent and conditions to selectively precipitate the (S_P)-isomer.                    |
| Presence of Hydrolysis Impurities           | 1. Presence of water in the reaction mixture.<br>2. Extended reaction times or harsh work-up conditions.                                                          | 1. Ensure all solvents and reagents are anhydrous.<br>2. Perform the reaction under an inert atmosphere (e.g., nitrogen or argon).<br>3. Minimize the reaction time and use a mild aqueous work-up.                                                                                                                                      |
| Incomplete Reaction Conversion              | 1. Insufficient reaction time.<br>2. Low reaction temperature.<br>3. Inadequate activation of the phosphoramidate or the nucleoside.                              | 1. Monitor the reaction progress by TLC or HPLC and extend the reaction time if necessary.<br>2. Gradually increase the reaction temperature, while monitoring for byproduct formation.<br>3. Ensure the use of an appropriate activating agent, such as a Grignard reagent (e.g., t-BuMgCl), to facilitate the coupling. <sup>[4]</sup> |
| Formation of Unidentified Byproducts        | 1. Impure starting materials or reagents.<br>2. Side reactions due to incorrect stoichiometry.<br>3. Degradation of the product                                   | 1. Verify the purity of all starting materials before use.<br>2. Carefully control the stoichiometry of the                                                                                                                                                                                                                              |

under the reaction or work-up conditions.

reactants.<sup>3</sup> Analyze the byproducts by LC-MS or NMR to identify their structures and understand their formation mechanism.

## Reaction Parameter Summary

The following table summarizes typical reaction conditions for the phosphoramidation step in Remdesivir synthesis, based on literature reports. Note that optimal conditions may vary depending on the specific synthetic route and scale.

| Parameter        | Typical Range/Value                             | Notes                                                                                                                                             |
|------------------|-------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------|
| Temperature      | -20 °C to 25 °C                                 | Lower temperatures (e.g., -20 °C) are often used to enhance stereoselectivity. <sup>[3]</sup> Reactions may be slowly warmed to room temperature. |
| Time             | 1 hour to 16 hours                              | Reaction progress should be monitored to determine the optimal time. <sup>[2]</sup>                                                               |
| Solvent          | Tetrahydrofuran (THF),<br>Dichloromethane (DCM) | Anhydrous solvents are critical to prevent hydrolysis.                                                                                            |
| Activating Agent | t-BuMgCl, MgCl <sub>2</sub> /DIPEA              | Used to facilitate the coupling of the phosphoramidate with the nucleoside. <sup>[3]</sup> <sup>[4]</sup>                                         |

## Experimental Protocols

### Protocol 1: Synthesis of N-[(S)-(4-nitrophenoxy)phenoxyphosphinyl]-L-Alanine 2-ethylbutyl ester (Diastereomeric Mixture)

This protocol is a general representation and may require optimization.

- To a solution of L-alanine 2-ethylbutyl ester hydrochloride in anhydrous dichloromethane (DCM) at 0 °C under an inert atmosphere, add triethylamine dropwise.
- In a separate flask, dissolve phenyl phosphorodichloridate in anhydrous DCM and cool to 0 °C.
- Slowly add the L-alanine 2-ethylbutyl ester solution to the phenyl phosphorodichloridate solution at 0 °C.
- Allow the reaction to stir at 0 °C for 1 hour and then warm to room temperature, stirring for an additional 2-4 hours.
- In a separate flask, dissolve 4-nitrophenol and triethylamine in anhydrous DCM.
- Cool the reaction mixture from step 4 to 0 °C and slowly add the 4-nitrophenol solution.
- Stir the reaction at room temperature overnight.
- Monitor the reaction by TLC or HPLC for the formation of the product.
- Upon completion, quench the reaction with saturated aqueous sodium bicarbonate solution.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude product as a mixture of diastereomers.

## Protocol 2: Coupling of Phosphoramidate Intermediate with Nucleoside Core (GS-441524 derivative)

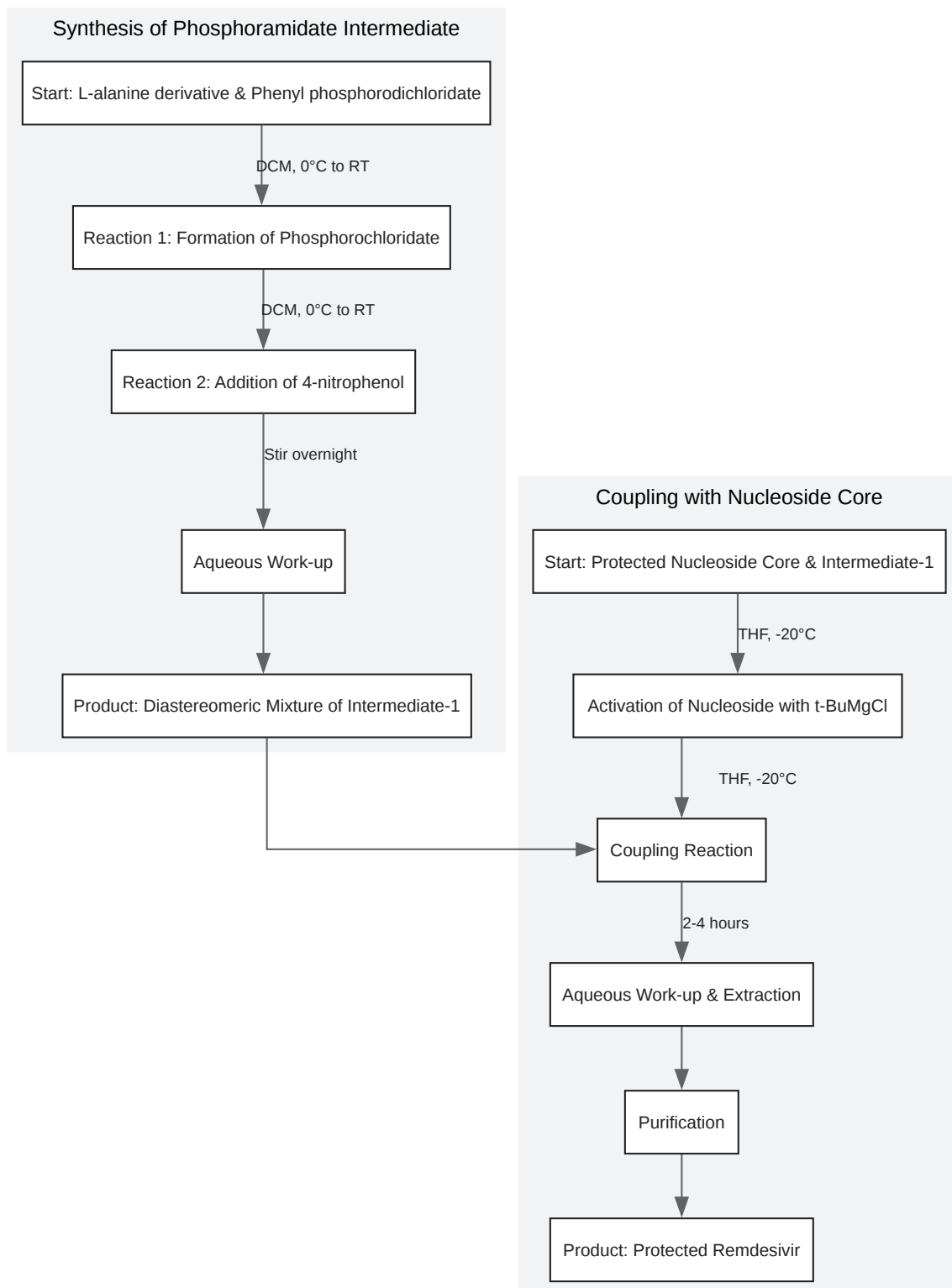
This protocol describes the coupling step, which is critical for the synthesis of Remdesivir.

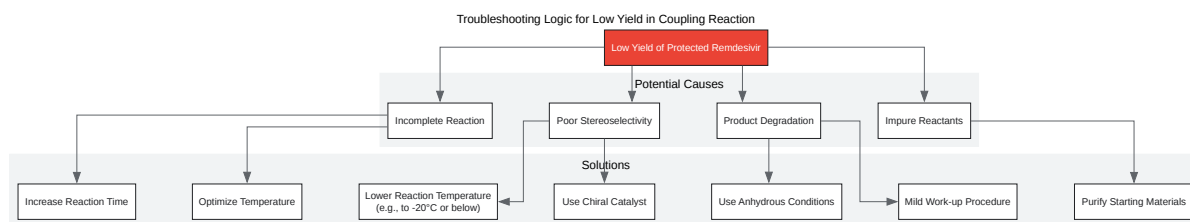
- Dissolve the protected nucleoside core (e.g., 2',3'-acetonide protected GS-441524) in anhydrous THF under an inert atmosphere and cool the solution to -20 °C.
- Slowly add a solution of t-butyilmagnesium chloride (t-BuMgCl) in THF to the nucleoside solution and stir for 30 minutes at -20 °C.

- In a separate flask, dissolve the N-[(S)-(4-nitrophenoxy)phenoxyphosphinyl]-L-Alanine 2-ethylbutyl ester in anhydrous THF.
- Slowly add the phosphoramidate solution to the activated nucleoside solution at -20 °C.
- Allow the reaction to stir at -20 °C for 2-4 hours, monitoring the progress by TLC or HPLC.
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Warm the mixture to room temperature and extract the product with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography to yield the protected Remdesivir.

## Visualizations

## Workflow for Synthesis and Coupling of Remdesivir Intermediate-1

[Click to download full resolution via product page](#)Caption: Synthetic workflow for **Remdesivir Intermediate-1** and its coupling.



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Caption: Troubleshooting logic for low yield in the coupling reaction.

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## References

- 1. Practical and Highly Efficient Synthesis of Remdesivir from GS-441524 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/32311111/)]
- 2. Chemical Synthesis of the Anti-COVID-19 Drug Remdesivir - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/32311111/)]
- 3. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 4. Total synthesis of remdesivir - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/32311111/)]
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